

# In-Depth Technical Guide to ITIC-4F for Advanced Photovoltaic Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ITIC-4F

Cat. No.: B3028472

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of **ITIC-4F**, a high-performance non-fullerene acceptor (NFA) for organic photovoltaic (OPV) applications. Tailored for researchers, chemists, and materials scientists, this document details the material's identification, key properties, synthesis and device fabrication protocols, and the fundamental charge transfer mechanisms that underpin its exceptional performance.

## Core Identification and Nomenclature

**ITIC-4F** is a prominent small molecule acceptor in the field of organic electronics, recognized for its role in achieving high power conversion efficiencies in organic solar cells.

Identifier	Value
CAS Number	2097998-59-7[1][2][3][4][5]
Full Chemical Name	3,9-bis(2-methylene-((3-(1,1-dicyanomethylene)-6,7-difluoro)-indanone))-5,5,11,11-tetrakis(4-hexylphenyl)-dithieno[2,3-d':3'-d'']-s-indaceno[1,2-b:5,6-b']dithiophene[1][2]
Alternative Names	ITIC-2F, IT-4F, ITIC-F, ITIC-DF, IT4F[2][5]
Molecular Formula	C <sub>94</sub> H <sub>78</sub> F <sub>4</sub> N <sub>4</sub> O <sub>2</sub> S <sub>4</sub> [1]

## Physicochemical and Electronic Properties

The fluorination of the end groups in **ITIC-4F** significantly influences its electronic properties, leading to enhanced performance compared to its non-fluorinated counterpart, ITIC. This strategic modification results in a broader absorption spectrum and deeper HOMO/LUMO energy levels, which facilitates more efficient charge transfer and contributes to higher power conversion efficiencies.[\[1\]](#)[\[2\]](#)

Property	Value	Reference
Molecular Weight	1499.90 g/mol	<a href="#">[1]</a>
HOMO Energy Level	-5.66 eV	<a href="#">[6]</a>
LUMO Energy Level	-4.14 eV	<a href="#">[6]</a>
Purity	>99% ( <sup>1</sup> H NMR)	<a href="#">[1]</a>

## High-Efficiency Organic Solar Cell Performance

A landmark study by Zhao et al. demonstrated a power conversion efficiency (PCE) of 13.1% utilizing **ITIC-4F** as the non-fullerene acceptor.[\[6\]](#) This high performance is attributed to the synergistic pairing of **ITIC-4F** with the polymer donor PBDB-T-SF in an inverted device architecture.

Photovoltaic Parameter	Value
Power Conversion Efficiency (PCE)	13.1%
Open-Circuit Voltage (Voc)	0.84 V
Short-Circuit Current Density (Jsc)	19.42 mA/cm <sup>2</sup>
Fill Factor (FF)	67.89%

Data from a PBDB-T-SF:**ITIC-4F** based device.[\[7\]](#)

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis of **ITIC-4F** and the fabrication and characterization of high-efficiency organic solar cells.

## Synthesis of ITIC-4F

The synthesis of **ITIC-4F** is typically achieved through a Knoevenagel condensation reaction. The detailed synthetic procedures are often found in the supporting information of seminal publications. While the specific step-by-step protocol from the original high-impact papers requires access to their supplementary materials, the general approach involves the reaction of a core aldehyde precursor with a fluorinated indanone derivative.

## Fabrication of Inverted Organic Solar Cells (PBDB-T-SF:ITIC-4F)

The fabrication of high-performance inverted organic solar cells with the PBDB-T-SF:ITIC-4F active layer follows a multi-step solution-processing method.

Device Architecture: ITO / ZnO / PBDB-T-SF:ITIC-4F / MoO<sub>3</sub> / Al[1][2]

Step-by-Step Fabrication Protocol:

- Substrate Preparation: Indium tin oxide (ITO)-coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol. The substrates are then dried and treated with UV-ozone.
- Electron Transport Layer (ETL) Deposition: A zinc oxide (ZnO) nanoparticle solution is spin-coated onto the cleaned ITO substrates and subsequently annealed.
- Active Layer Deposition:
  - A blend solution of PBDB-T-SF and **ITIC-4F** (typically in a 1:1 weight ratio) in a suitable solvent (e.g., chlorobenzene with a small percentage of an additive like 1,8-diiodooctane) is prepared.
  - The blend solution is spin-coated onto the ZnO layer in an inert atmosphere (e.g., a nitrogen-filled glovebox).

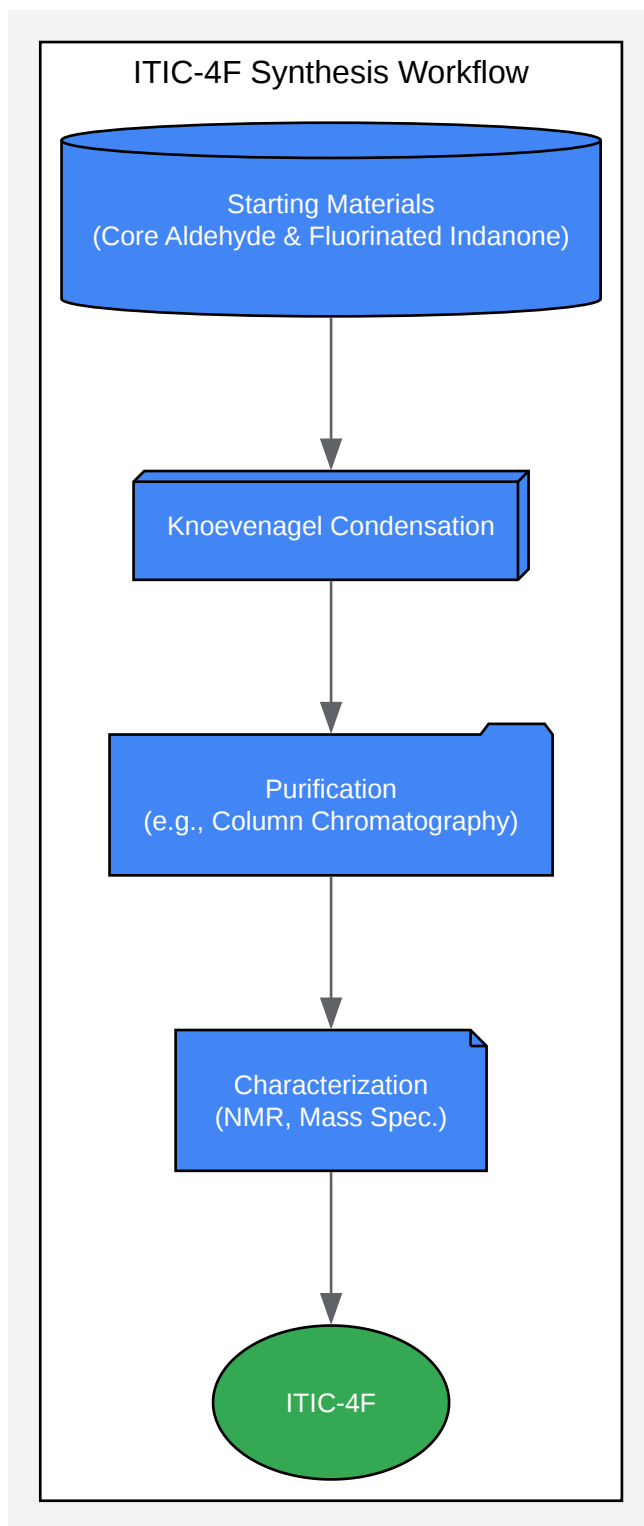
- The film is then thermally annealed to optimize the morphology of the bulk heterojunction.
- Hole Transport Layer (HTL) Deposition: A thin layer of Molybdenum trioxide ( $\text{MoO}_3$ ) is thermally evaporated on top of the active layer under high vacuum.
- Cathode Deposition: Finally, a top electrode of Aluminum (Al) is deposited by thermal evaporation through a shadow mask to define the device area.

## Characterization Techniques

- Device Performance: Current density-voltage (J-V) characteristics are measured under simulated AM 1.5G solar illumination.
- Morphology: Atomic Force Microscopy (AFM) and Transmission Electron Microscopy (TEM) are employed to characterize the surface morphology and phase separation of the active layer blend.
- Charge Carrier Mobility: The space-charge limited current (SCLC) method is used to determine the electron and hole mobilities of the individual components and the blend.

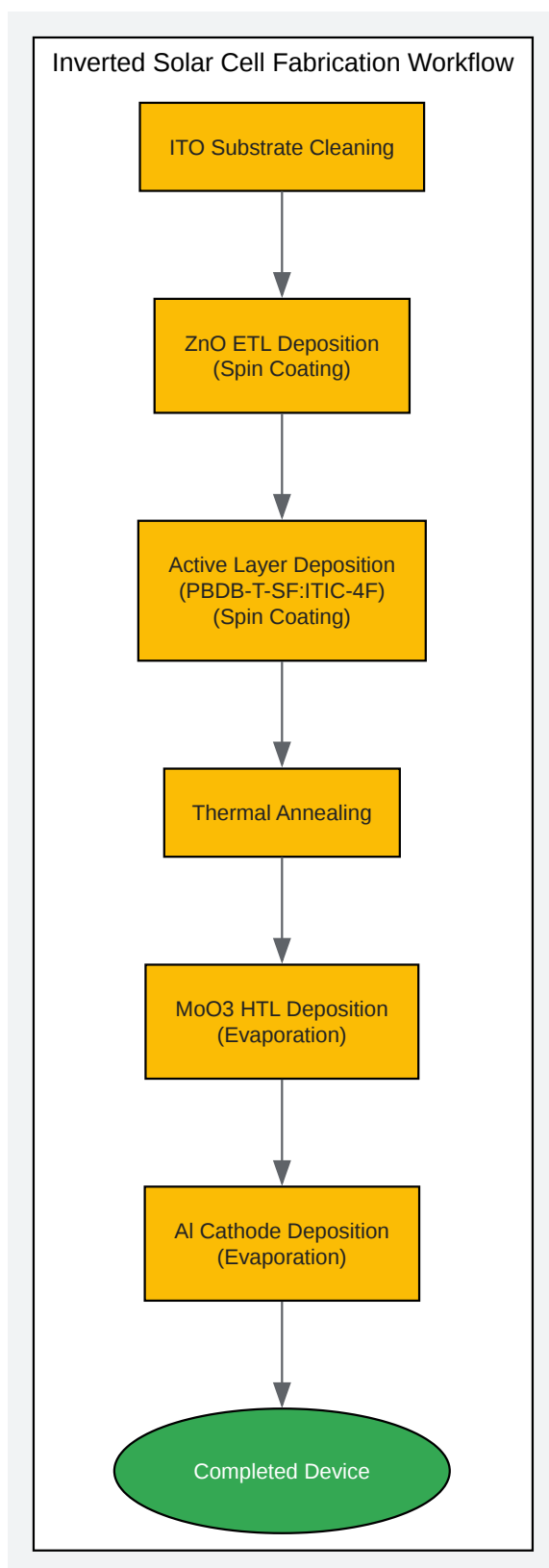
## Visualizing Molecular and Processual Workflows

To further elucidate the concepts discussed, the following diagrams, generated using the DOT language, illustrate key pathways and workflows.



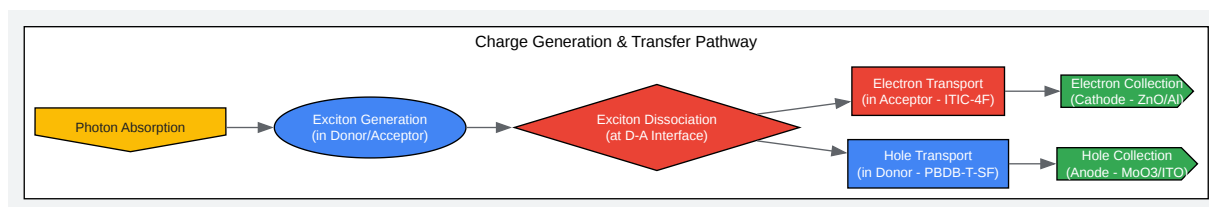
[Click to download full resolution via product page](#)

Caption: A simplified workflow for the synthesis of **ITIC-4F**.



[Click to download full resolution via product page](#)

Caption: Step-by-step fabrication process for an inverted organic solar cell.



[Click to download full resolution via product page](#)

Caption: The photophysical processes in a PBDB-T-SF:ITIC-4F solar cell.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ossila.com [ossila.com]
- 2. novapuri.com [novapuri.com]
- 3. lumtec.com.tw [lumtec.com.tw]
- 4. calpaclab.com [calpaclab.com]
- 5. ITIC-4F, ITIC-2F, IT-4F 导电高分子 CAS: 2097998-59-7 - 高分子基础数据库 [polychemdata.com]
- 6. Recent Progress in Semitransparent Organic Solar Cells: Photoabsorbent Materials and Design Strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 7. With PBDB-T as the Donor, the PCE of Non-Fullerene Organic Solar Cells Based on Small Molecule INTIC Increased by 52.4% - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to ITIC-4F for Advanced Photovoltaic Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3028472#itic-4f-cas-number-and-alternative-names\]](https://www.benchchem.com/product/b3028472#itic-4f-cas-number-and-alternative-names)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)